

T-2307: A Technical Guide to a Novel Antifungal Agent

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

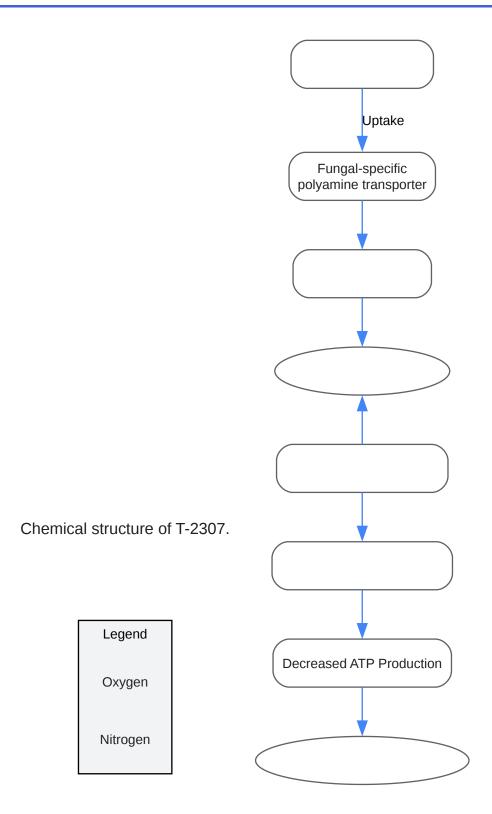
T-2307 is a novel arylamidine antifungal agent with potent, broad-spectrum activity against a wide range of clinically significant fungal pathogens.[1][2][3][4] Its unique mechanism of action, which involves the disruption of the fungal mitochondrial membrane potential, sets it apart from existing antifungal drug classes.[2][5][6] This document provides a comprehensive technical overview of **T-2307**, including its chemical structure and properties, mechanism of action, in vitro and in vivo efficacy, and detailed experimental protocols.

Chemical Structure and Properties

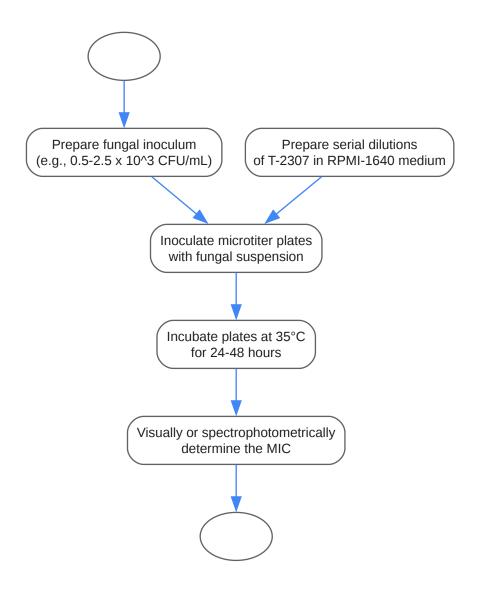
T-2307, chemically known as 4-{3-[1-(3-{4-[amino(imino)methyl]phenoxy}propyl)piperidin-4-yl]propoxy}benzamide, is an aromatic diamidine compound.[5][6] The chemical structure of **T-2307** is depicted in Figure 1.

Figure 1: Chemical Structure of T-2307

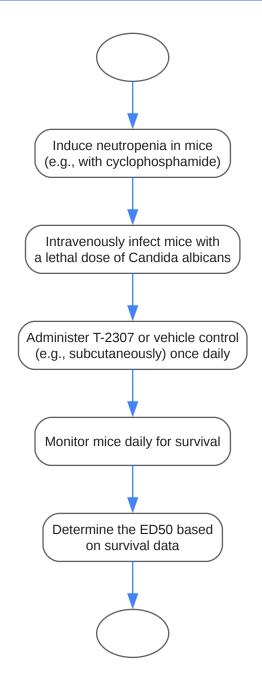












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. journals.asm.org [journals.asm.org]
- 2. T-2307 Causes Collapse of Mitochondrial Membrane Potential in Yeast PMC [pmc.ncbi.nlm.nih.gov]
- 3. In vitro and in vivo antifungal activities of T-2307, a novel arylamidine PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. mdpi.com [mdpi.com]
- 6. Review of T-2307, an Investigational Agent That Causes Collapse of Fungal Mitochondrial Membrane Potential PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [T-2307: A Technical Guide to a Novel Antifungal Agent].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1509299#t-2307-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com